

# wash fastness Acid Brown 425 versus other acid dyes

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## Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

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## Comparative Fastness Properties of Acid Brown Dyes

The table below summarizes the fastness properties of **Acid Brown 425** compared to several other acid brown dyes, based on data from manufacturer catalogs.

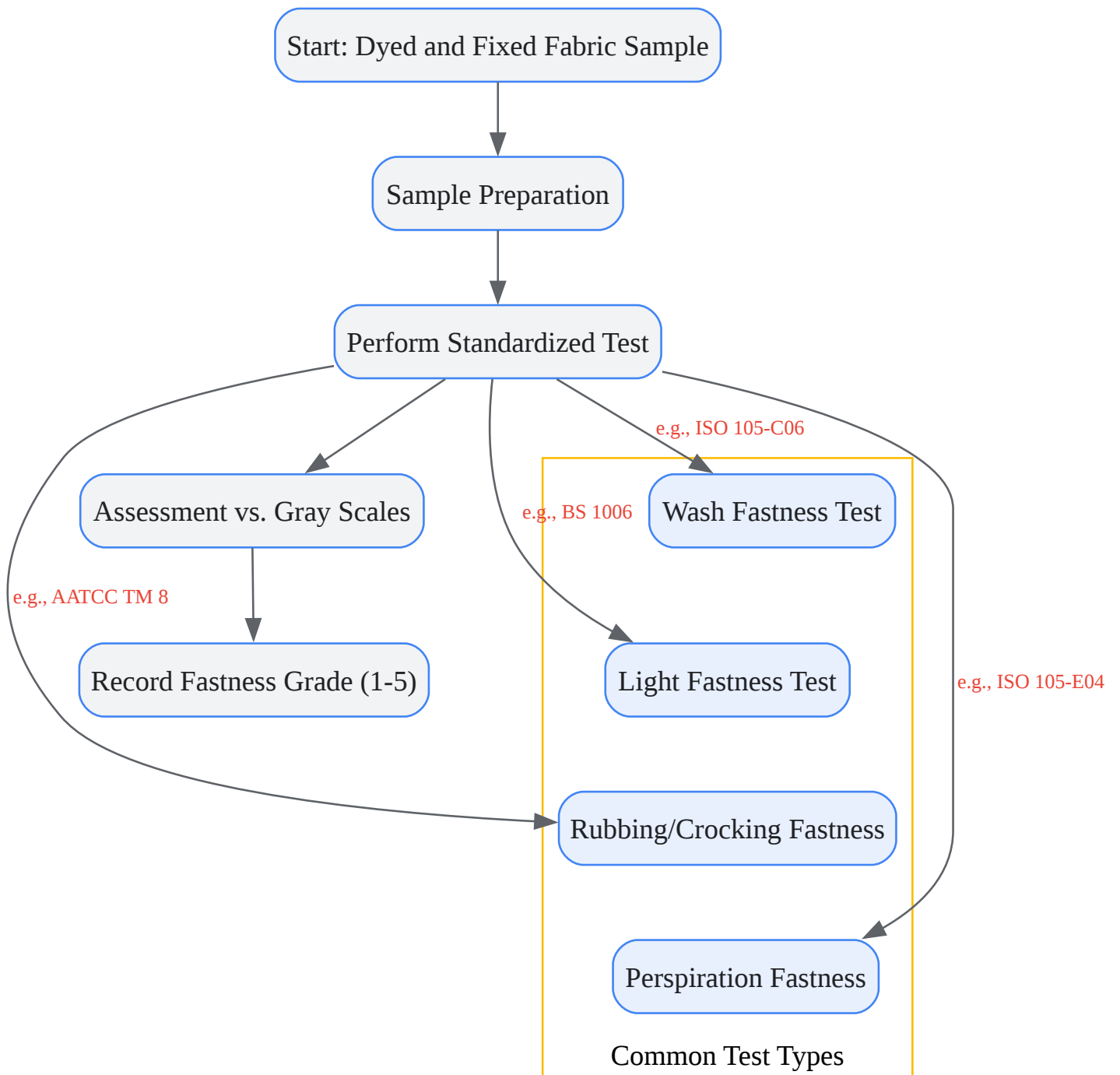
Dye Name	Wash Fastness	Light Fastness	Perspiration Fastness (Alkali)	Rubbing Fastness	Solubility (g/L)
Acid Brown 425 [1] [2]	4-5	4-5	2-3	5	50
Acid Brown 432 [1] [2]	4-5	4-5	2-3	5	50
Acid Brown 161 [1] [2] [3]	5	4-5	3	3-4	60
Acid Brown 188 [1] [2] [3]	3-4	4-5	3	3	60
Acid Brown 422 [1] [2]	3-4	4-5	3	4	50

Dye Name	Wash Fastness	Light Fastness	Perspiration Fastness (Alkali)	Rubbing Fastness	Solubility (g/L)
Acid Brown 434 [1] [2]	4-5	4-5	2-3	5	50
Acid Brown 14 [1] [2]	4-5	2-3	2	3	50
Acid Brown 75 [1]	4	4	2-3	4-5	60
Acid Brown 97 [1] [2]	4	3-4	3	3	50
Acid Brown 282 [1] [2]	4	4	3	3	50

- **Fastness Note:** Ratings are typically on a scale of 1 to 5, where 1 is poor and 5 is excellent [1] [2].
- **Data Sources:** This table synthesizes data from technical catalogs of leather and dye manufacturers [1] [2] [3].

## General Testing Methodologies for Fastness

The quantitative data in the table above is generated through standardized laboratory tests. While the search results do not contain detailed protocols for the specific dyes listed, they reference the standard methods used by industry and academic researchers. The workflow for determining these properties generally follows a sequence of sample preparation, testing, and evaluation.



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- **Sample Preparation:** The fabric (often wool or leather) is dyed under controlled conditions and then thoroughly rinsed and dried [4].
- **Perform Standardized Test:** The prepared sample is subjected to a specific stress test using standardized equipment and conditions. The search results mention several international standards [5] [6]:

- **Wash Fastness:** Typically evaluated using methods like **ISO 105-C06**.
- **Light Fastness:** Assessed by exposing samples to a controlled light source, often following standards like **BS 1006**.
- **Rubbing Fastness (Crocking):** Measured using an **Atlas Crockmeter** as per **AATCC TM 8**.
- **Perspiration Fastness:** Tested using methods like **ISO 105-E04**, which simulates the effects of human perspiration.
- **Assessment and Grading:** After testing, the sample is evaluated for color change. Additionally, for tests like wash fastness, adjacent undyed fabric is assessed for staining. This evaluation is done by comparing the samples to standard **Gray Scales for color change and staining**, with a rating from 1 (severe change/staining) to 5 (no change/staining) [1] [5].

## Key Performance Insights

From the compiled data, you can draw the following objective comparisons:

- **Acid Brown 425** demonstrates **very good to excellent wash fastness**, matching or exceeding several alternatives like Acid Brown 188 and 422 [1] [2].
- Dyes with excellent wash fastness (like Acid Brown 161 and 425) often belong to the **milling or super-milling acid dye** categories. These dyes have larger molecular structures that exhibit better resistance to washing but may require more careful application to achieve level dyeing [6] [4].
- A trade-off between different fastness properties is common. For instance, Acid Brown 161 has the highest wash fastness rating but a lower rubbing fastness, which might make it less suitable for applications like upholstery that undergo mechanical friction [1] [2].

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To cite this document: Smolecule. [wash fastness Acid Brown 425 versus other acid dyes].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1820944#wash-fastness-acid-brown-425-versus-other-acid-dyes]

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